

Navigating the Safety Profile of Bromo-PEG5-phosphonic Acid: A Technical Guide

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Compound of Interest

Compound Name: *Bromo-PEG5-phosphonic acid*

Cat. No.: *B606402*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the material safety data for **Bromo-PEG5-phosphonic acid** (CAS No. 1446282-37-6). The information presented herein is compiled from available safety data sheets and general knowledge of related chemical compounds to ensure safe handling and use in a research and development setting. Due to the specialized nature of this reagent, a complete, officially regulated Material Safety Data Sheet (MSDS) is not broadly available. This guide serves to fill that gap by consolidating known data and providing evidence-based safety recommendations.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Bromo-PEG5-phosphonic acid** is presented in the table below. It is important to note that quantitative data for properties such as melting and boiling points are not publicly available and would require experimental determination.

Property	Value	Source
Chemical Name	(17-bromo-3,6,9,12,15-pentaoxaheptadecyl)phosphonic acid	MedKoo Biosciences[1]
CAS Number	1446282-37-6	BroadPharm[2]
Molecular Formula	C12H26BrO8P	BroadPharm[2]
Molecular Weight	409.2 g/mol	BroadPharm[2]
Purity	>95% to 98%	MedKoo Biosciences, BroadPharm[1][2]
Solubility	Soluble in DMSO	MedKoo Biosciences[1]
Appearance	Not specified (likely a solid or viscous liquid)	-
Melting Point	No data available	-
Boiling Point	No data available	-
Density	No data available	-

Hazard Identification and Safety Precautions

While some suppliers classify **Bromo-PEG5-phosphonic acid** as non-hazardous for transport, this does not preclude potential workplace hazards.[3] The molecule contains a phosphonic acid group, which can cause irritation, and an alkyl bromide, which can be a reactive functional group. The PEG (polyethylene glycol) chain is generally considered to have low toxicity.

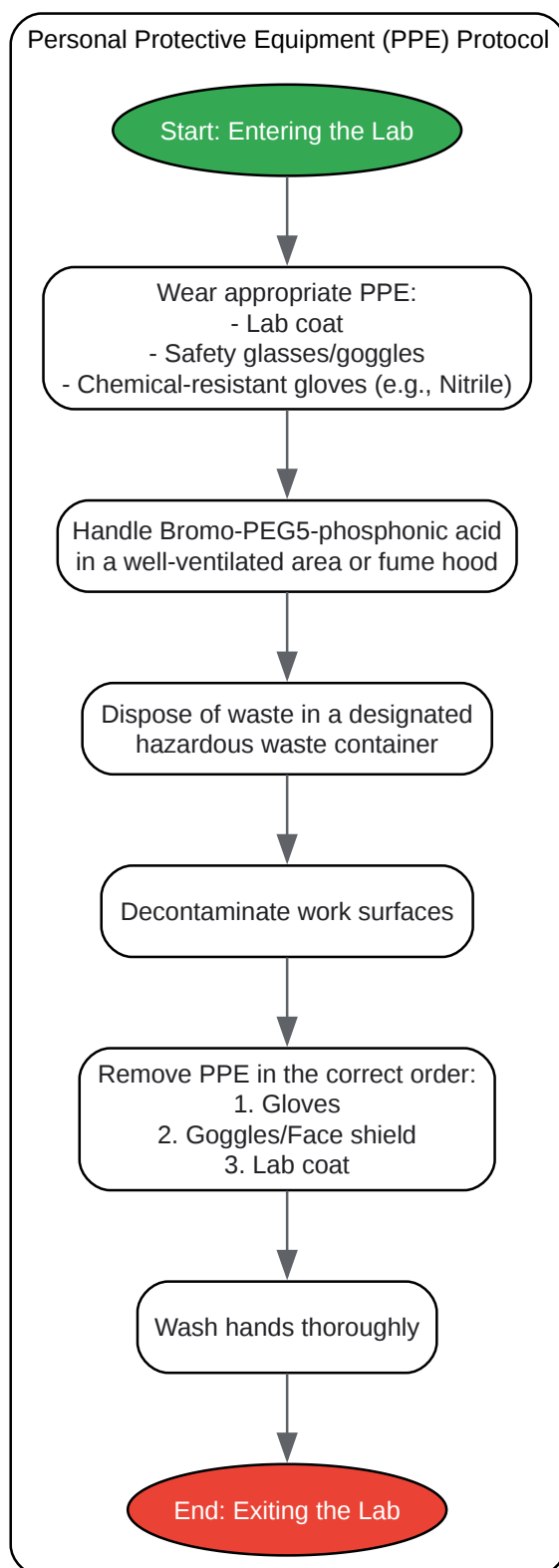
Based on the structural components and available data for similar compounds, the following potential hazards and precautionary measures are recommended.

Hazard Category	Potential Hazard	Recommended Precautionary Statements
Skin Contact	May cause skin irritation.	P264: Wash skin thoroughly after handling.[4] P280: Wear protective gloves/protective clothing/eye protection/face protection.[4]
Eye Contact	May cause serious eye irritation.	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]
Inhalation	May cause respiratory irritation if inhaled as dust or aerosol.	P261: Avoid breathing dust.[4] P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[4]
Ingestion	Harmful if swallowed.	P270: Do not eat, drink or smoke when using this product. P301+P310+P330: IF SWALLOWED: Immediately call a POISON CENTER/doctor. Rinse mouth.[5]

Experimental Protocols: Safe Handling and Emergency Procedures

The following protocols are recommended for the safe handling and use of **Bromo-PEG5-phosphonic acid** in a laboratory setting.

Personal Protective Equipment (PPE) Workflow

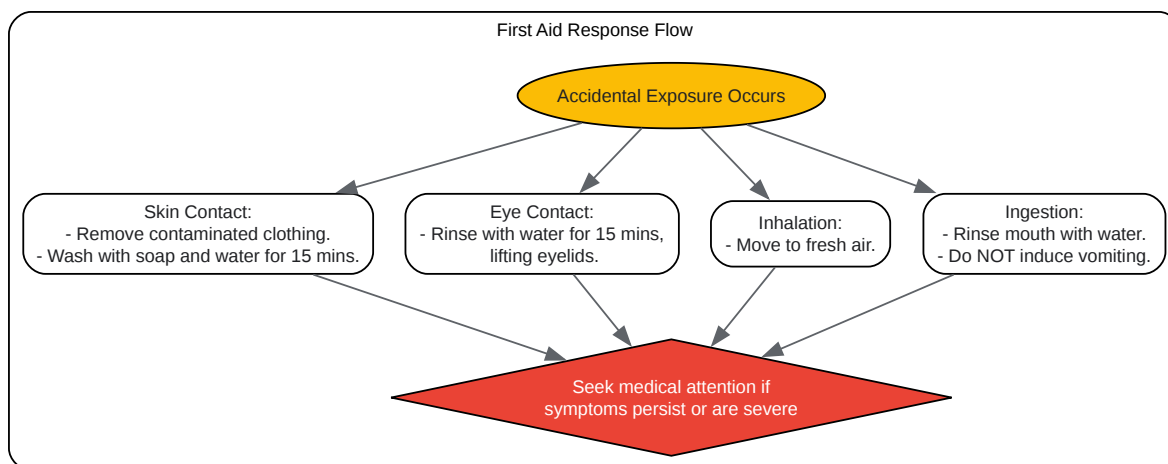


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Caption: Workflow for donning, using, and doffing Personal Protective Equipment when handling **Bromo-PEG5-phosphonic acid**.

First Aid Measures

A logical flow for responding to accidental exposure is outlined below.



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